

Application Note: Quantification of p-Aminoacetophenone in Biological Samples

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Compound of Interest

Compound Name: *p*-Aminoacetophenone

Cat. No.: B505616

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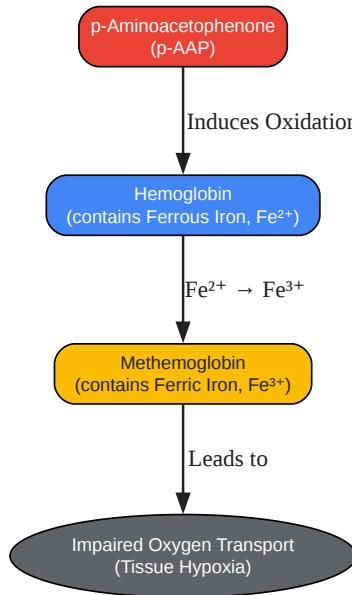
Introduction

p-Aminoacetophenone (4-Aminoacetophenone, p-AAP) is an organic compound that is not naturally found in the human body but can be present as part of the human exposome, meaning individuals may be exposed to it from environmental or occupational sources. It has been identified in human blood and is recognized for its role as a potent agent in the formation of methemoglobin, a form of hemoglobin that is unable to bind and transport oxygen.^[1] Furthermore, p-AAP serves as a crucial reactant in the synthesis of various organic compounds, including quinazoline derivatives and azo dyes, which have applications in the pharmaceutical and chemical industries.^{[2][3]} Given its toxicological significance and its use in chemical synthesis, the ability to accurately quantify p-AAP in biological matrices like plasma and urine is essential for toxicological assessments, pharmacokinetic studies, and clinical research.

This document provides detailed protocols for the quantification of **p-Aminoacetophenone** in human plasma and urine using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

General Analytical Workflow

The overall process for quantifying p-AAP in biological samples involves several key stages, from sample collection and preparation to instrumental analysis and data interpretation.

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References

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